

Safeguarding Your Research: Essential Safety and Handling Protocols for Cdk8-IN-1

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Compound of Interest

Compound Name: **Cdk8-IN-1**

Cat. No.: **B3028136**

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For Immediate Implementation by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Cdk8-IN-1**, a potent and selective CDK8 inhibitor. Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment.

Physicochemical and Hazard Data

A summary of the key quantitative data for **Cdk8-IN-1** is presented below for easy reference.

Property	Value	Reference
Chemical Formula	<chem>C11H8F3N3O</chem>	[1]
Molecular Weight	255.20 g/mol	[1] [2]
CAS Number	1629633-48-2	[1] [2]
Appearance	Powder	[2] [3]
Storage (Powder)	-20°C for up to 3 years	[1] [3]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[1] [4]
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
GHS Pictograms	 	[1]

Personal Protective Equipment (PPE) Protocol

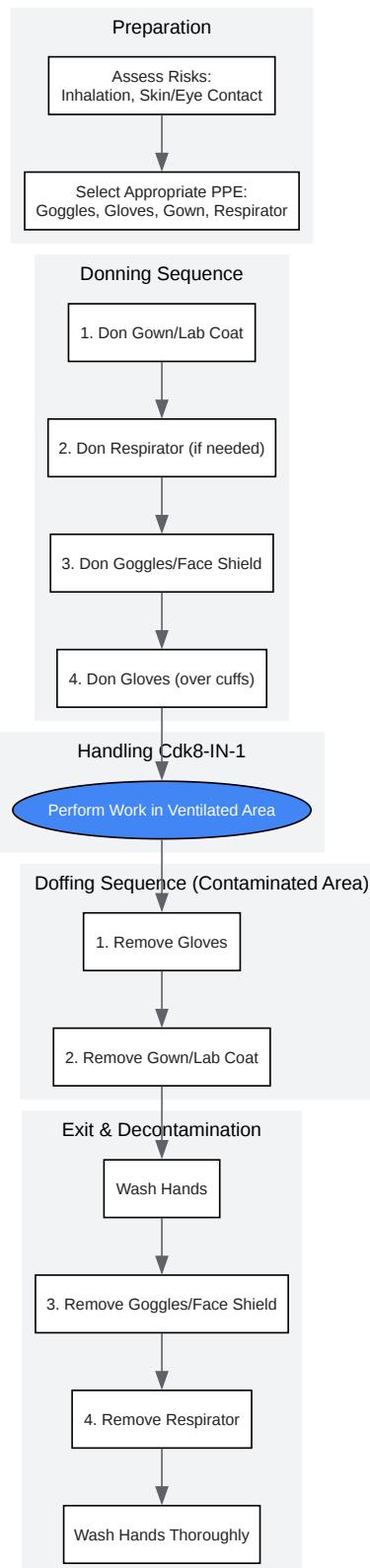
The following personal protective equipment is mandatory when handling **Cdk8-IN-1** to minimize exposure risk.

Required PPE:

- Eye Protection: Safety goggles with side-shields are required.[\[1\]](#)
- Hand Protection: Wear protective, chemical-resistant gloves.[\[1\]](#) If handling hazardous drugs, two pairs of chemotherapy gloves may be required.[\[5\]](#)
- Body Protection: An impervious laboratory coat or gown is necessary.[\[1\]](#) For tasks with a risk of splashing, consider a hooded two-piece chemical splash suit or disposable chemical-resistant coveralls.[\[6\]](#)

- Respiratory Protection: Use a suitable respirator if ventilation is inadequate or when handling the powder outside of a contained system.[[1](#)] Ensure the respirator is NIOSH-approved.[[6](#)]

Logical Workflow for PPE Usage

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Caption: PPE workflow for handling **Cdk8-IN-1**.

Operational Handling and Disposal Plan

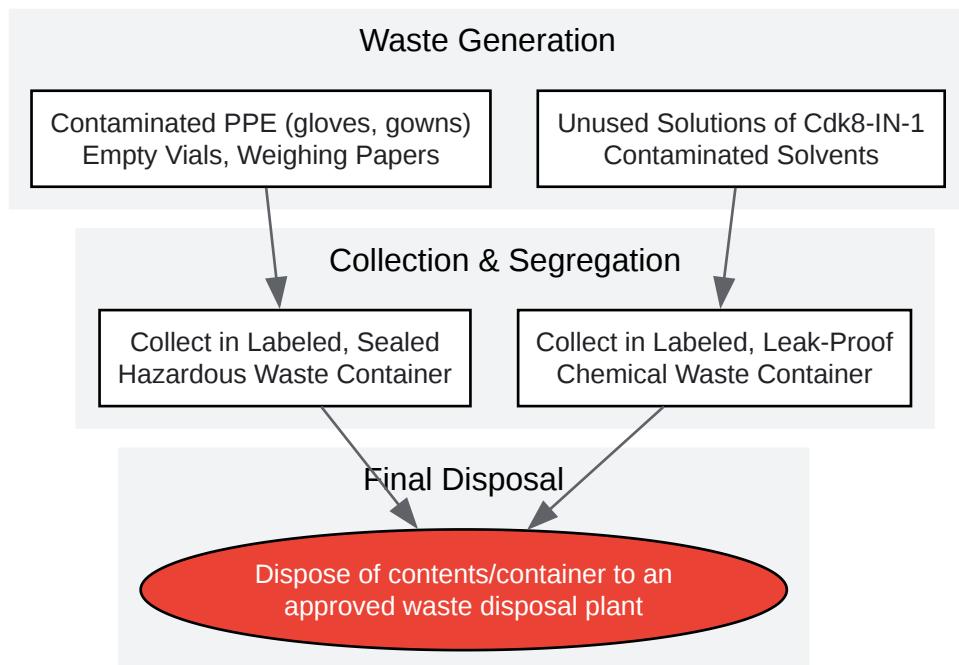
Follow these procedural steps for the safe handling and disposal of **Cdk8-IN-1**.

Step-by-Step Handling Procedures:

- Preparation:
 - Ensure a safety shower and eye wash station are accessible and operational.[[1](#)]
 - Work in a well-ventilated area, preferably within a laboratory fume hood, to avoid inhalation of dust or aerosols.[[1](#)]
 - Avoid contact with skin and eyes.[[1](#)]
- During Use:
 - Do not eat, drink, or smoke when using this product.[[1](#)]
 - Wash hands and any exposed skin thoroughly after handling.[[1](#)]
 - In case of accidental swallowing, call a poison center or doctor immediately and rinse your mouth.[[1](#)]
- Spill Management:
 - In the event of a spill, collect the spillage to prevent it from entering drains, water courses, or the soil.[[1](#)]
 - Clean spills promptly and in a safe manner.[[1](#)]
- Storage:
 - Keep the container tightly sealed.[[1](#)]
 - Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[[1](#)]
 - For long-term stability, store the powder at -20°C and solutions at -80°C.[[1](#)][[4](#)]

Waste Disposal Pathway

Cdk8-IN-1 is classified as very toxic to aquatic life with long-lasting effects; therefore, proper disposal is critical.[1]



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Caption: Waste disposal pathway for **Cdk8-IN-1**.

This document is intended as a guide and should be supplemented by your institution's specific safety protocols and a comprehensive review of the full Safety Data Sheet (SDS) for **Cdk8-IN-1**.

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